

4-Bromo-5-chloro-1H-indazole safety and handling precautions

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Compound of Interest

Compound Name: **4-Bromo-5-chloro-1H-indazole**

Cat. No.: **B1526056**

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An In-depth Technical Guide for the Safe Handling and Management of **4-Bromo-5-chloro-1H-indazole**

This document provides a comprehensive technical guide on the safety protocols and handling procedures for **4-Bromo-5-chloro-1H-indazole** (CAS No. 1056264-74-4). Designed for researchers, chemists, and professionals in drug development, this guide moves beyond mere procedural lists to instill a deep, causation-based understanding of the necessary precautions. The methodologies described herein are grounded in established safety data and are designed to create a self-validating system of laboratory safety.

Compound Identification and Physicochemical Profile

4-Bromo-5-chloro-1H-indazole is a halogenated heterocyclic compound frequently utilized as a building block in medicinal chemistry and synthetic research. Its specific combination of reactive sites makes it valuable, but also necessitates a thorough understanding of its chemical properties and potential hazards.

Table 1: Physicochemical Properties of **4-Bromo-5-chloro-1H-indazole**

Property	Value	Source
CAS Number	1056264-74-4	[1] [2] [3]
Molecular Formula	C ₇ H ₄ BrCIN ₂	[1]
Molecular Weight	231.48 g/mol	[1]
Appearance	Solid	

| Storage Temperature| Room Temperature | |

Hazard Identification and GHS Classification

While a complete toxicological profile for **4-Bromo-5-chloro-1H-indazole** is not extensively documented, data from suppliers and structurally similar compounds allow for a robust hazard assessment. The primary risks involve irritation and potential harm from acute exposure.[\[4\]](#) The compound is generally classified as an irritant and harmful if ingested or comes into contact with skin.[\[5\]](#)[\[6\]](#)[\[7\]](#)

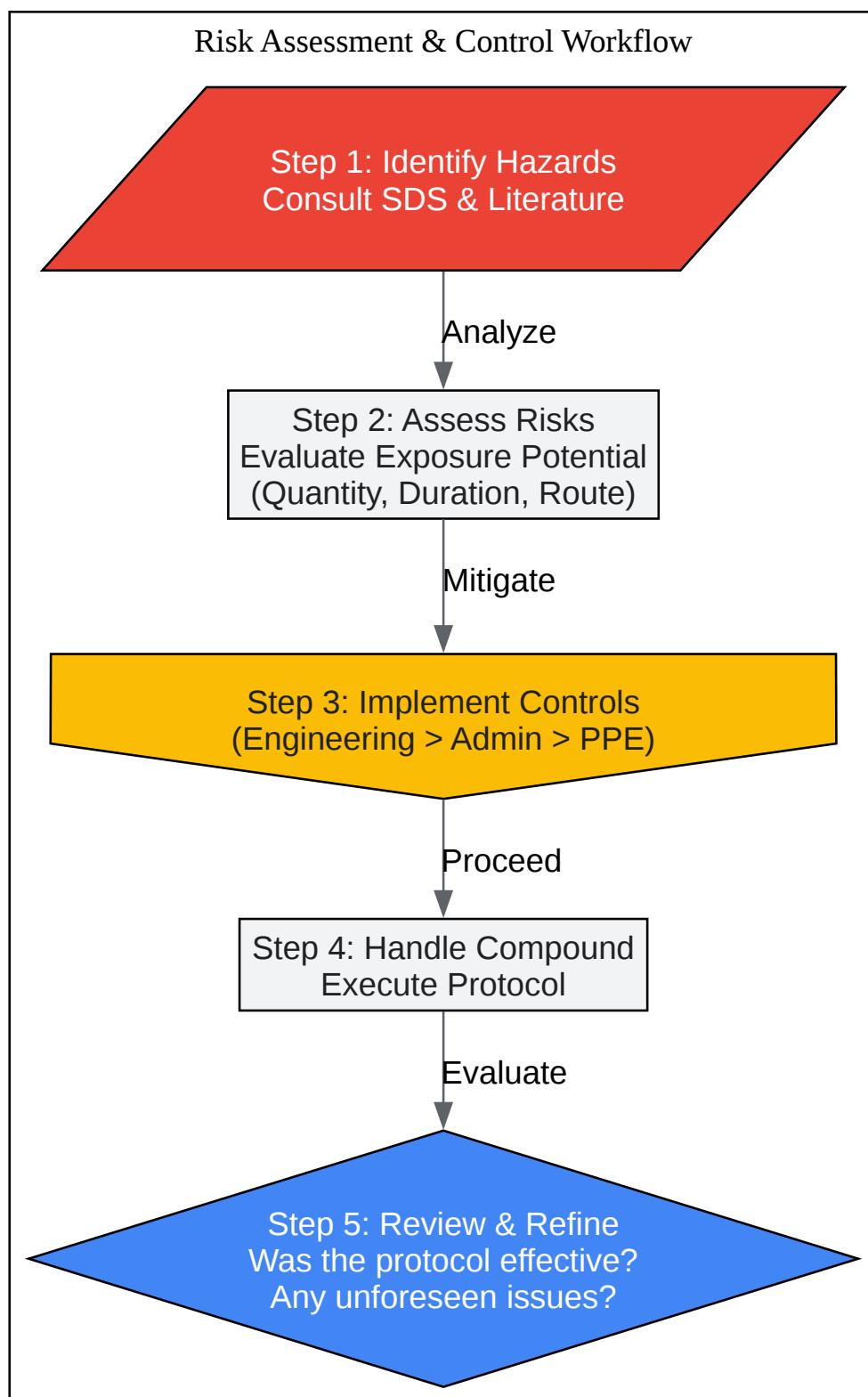
Table 2: GHS Hazard Classification Summary

Hazard Class	GHS Statement	Explanation for the Researcher
Acute Toxicity, Oral	H301/H302: Toxic/Harmful if swallowed	Ingestion can lead to significant adverse health effects. Never pipette by mouth and avoid creating dust that could be inadvertently ingested. [8]
Skin Corrosion/Irritation	H315: Causes skin irritation	Direct contact can cause redness, itching, or inflammation. This necessitates the use of appropriate gloves and a lab coat. [5]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	The compound can cause significant, potentially damaging, irritation upon contact with the eyes. Chemical safety goggles are mandatory. [5] [6] [9] [10]

| Specific Target Organ Toxicity (Single Exposure) | H335: May cause respiratory irritation | Inhalation of the dust can irritate the respiratory tract, leading to coughing or shortness of breath. All handling of the solid must be done in a ventilated enclosure.[\[5\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#) |

Proactive Risk Mitigation: A Hierarchical Approach

A foundational principle of laboratory safety is the proactive identification and mitigation of risk. Before handling **4-Bromo-5-chloro-1H-indazole**, a systematic risk assessment should be performed. The following workflow illustrates this essential process.



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Caption: Proactive Risk Assessment Workflow for Handling Chemical Reagents.

Engineering Controls: The First Line of Defense

The primary engineering control for handling this compound is a certified chemical fume hood.

- Causality: The classification "May cause respiratory irritation" (H335) stems from the risk of inhaling fine dust particles.[5][6][9] A fume hood maintains negative pressure, ensuring that any aerosolized particles are captured and exhausted away from the operator's breathing zone.

Personal Protective Equipment (PPE): The Essential Barrier

PPE is not a substitute for robust engineering controls but is critical for preventing dermal and ocular exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side shields, conforming to EN 166 (EU) or NIOSH (US) standards.[11][12] This is non-negotiable due to the H319 "Causes serious eye irritation" classification.
- Skin Protection:
 - Gloves: Wear chemically resistant, impervious gloves (e.g., nitrile). Gloves must be inspected for tears or pinholes before use.[12] Contaminated gloves should be removed using the proper technique and disposed of as chemical waste.
 - Lab Coat: A full-sleeved lab coat must be worn and kept fastened to protect skin and personal clothing from contamination.
- Respiratory Protection: For situations where a fume hood is not feasible or during a large spill cleanup, a full-face respirator with appropriate particulate filters (e.g., P95 or P100) may be required.[4] However, routine handling should always occur within a fume hood to obviate this need.

Standard Operating Procedures (SOPs)

Adherence to validated protocols is paramount for ensuring safety and experimental reproducibility.

Protocol for Handling and Weighing

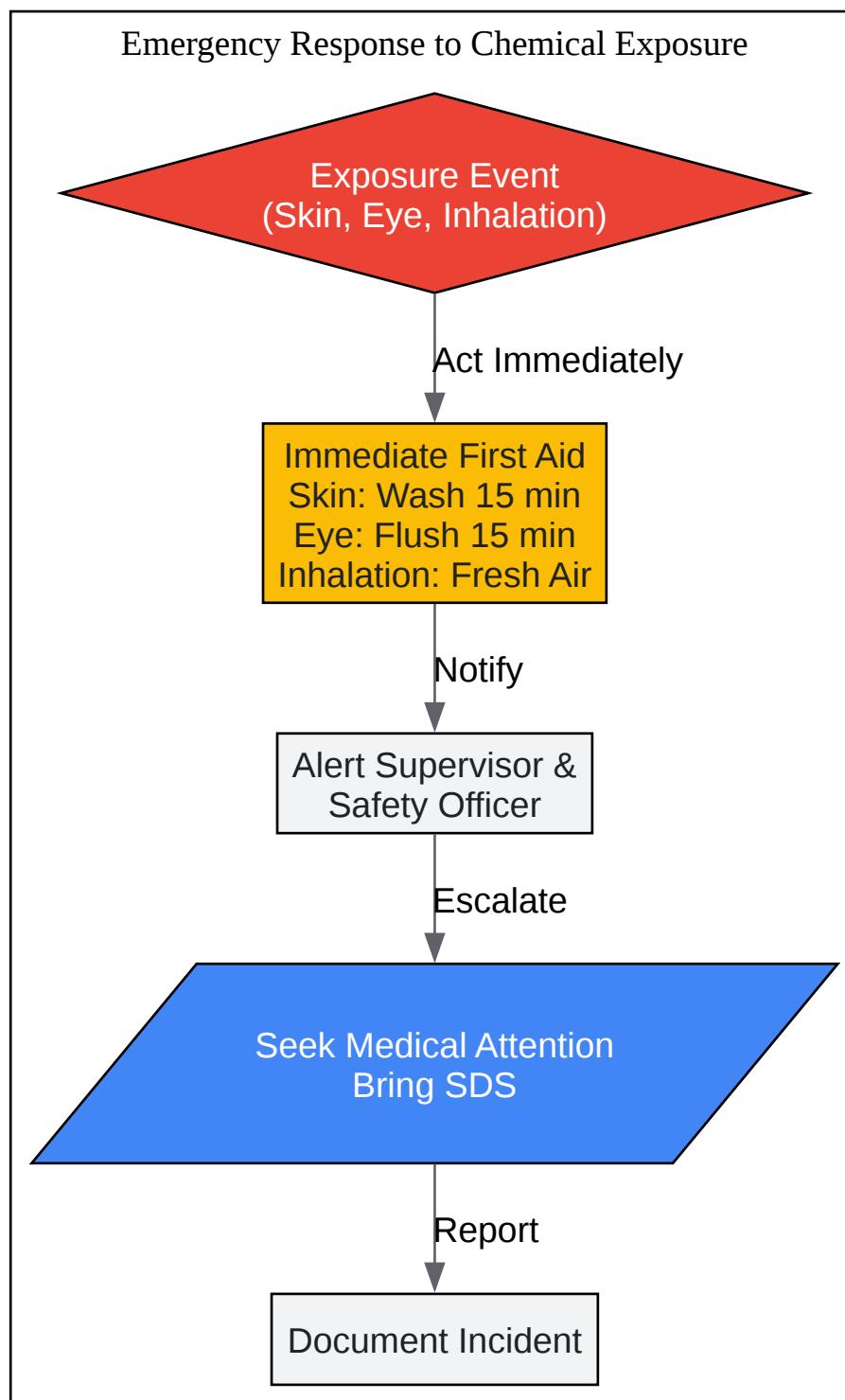
- Preparation: Designate a specific area within a chemical fume hood for handling the compound. Ensure the analytical balance is placed inside the hood or that a weigh boat with the material is transported securely to a balance.
- Don PPE: Before handling, put on all required PPE as detailed in Section 3.2.
- Aliquot Transfer: Use a spatula to carefully transfer the solid from the stock bottle to a tared weigh boat or reaction vessel. Perform all transfers slowly and deliberately to minimize dust formation.
 - Rationale: This step directly mitigates the inhalation risk (H335) and prevents contamination of the surrounding area.
- Closure and Cleanup: Securely close the main container immediately after use.^[5] Wipe down the spatula and any surfaces within the fume hood with a damp cloth or towel to collect any stray dust, disposing of the cloth as contaminated waste.
- Post-Handling: After completing the task, remove gloves and wash hands thoroughly with soap and water.^[5]

Protocol for Storage

- Conditions: Store the container tightly closed in a dry, cool, and well-ventilated area.^{[5][9][12]} Recommended storage is at room temperature.
- Incompatibilities: Keep away from strong oxidizing agents.^{[7][9][13]} The rationale is to prevent exothermic or otherwise hazardous reactions that could compromise the integrity of the container or the stability of the compound.
- Labeling: Ensure all containers are clearly labeled with the full chemical name and associated GHS hazard pictograms.

Emergency Response Protocols

Immediate and correct response to an exposure or spill is critical. All personnel must be familiar with these procedures and the location of safety equipment.



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Caption: Workflow for responding to a laboratory chemical exposure event.

First-Aid Measures

In all cases of exposure, consult a physician and show them the Safety Data Sheet.[\[4\]](#)

- Inhalation: If dust is inhaled, immediately move the person into fresh air.[\[1\]](#)[\[4\]](#) If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- Skin Contact: Take off contaminated clothing immediately.[\[1\]](#)[\[11\]](#) Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[\[1\]](#)[\[4\]](#)[\[7\]](#) If skin irritation persists, consult a physician.[\[7\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[\[1\]](#)[\[4\]](#)[\[5\]](#) Remove contact lenses if present and easy to do.[\[5\]](#) Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting.[\[9\]](#)[\[11\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#)[\[4\]](#) Rinse the mouth with water and call a physician or Poison Control Center immediately.[\[1\]](#)[\[8\]](#)[\[11\]](#)

Accidental Release Measures

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could cause the dust to become airborne.
- Contain: Wearing appropriate PPE, prevent further spread of the material.
- Clean-up: For a minor spill, carefully sweep up the solid material, avoiding dust generation.[\[5\]](#)[\[6\]](#) Place the collected material into a suitable, closed, and labeled container for disposal.[\[4\]](#)[\[6\]](#) Do not let the product enter drains.[\[4\]](#)
- Decontaminate: Clean the spill area with a damp cloth and dispose of all contaminated materials as hazardous waste.

Fire-Fighting Measures

- **Extinguishing Media:** Use a dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[1][4][6]
- **Specific Hazards:** The compound is not considered a significant fire risk, but containers may burn.[6] During combustion, hazardous decomposition products can be formed, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen chloride gas, and hydrogen bromide gas.[4][13]
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and combustion products. [1][4][6]

Disposal Considerations

All waste material, including empty containers and contaminated cleaning materials, must be disposed of as hazardous waste.

- **Procedure:** Offer surplus and non-recyclable solutions to a licensed disposal company.[4] Do not dispose of the material in standard trash or sewer systems. All disposal practices must comply with local, state, and federal regulations.

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